

H-D-Glu-OBzl CAS number and molecular weight.

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Compound of Interest

Compound Name: **H-D-Glu-OBzl**

Cat. No.: **B555602**

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Technical Guide: H-D-Glu-OBzl

An In-depth Overview for Researchers and Drug Development Professionals

This technical guide provides comprehensive information on **H-D-Glu-OBzl**, a derivative of D-glutamic acid. The document outlines its fundamental chemical properties, and will be expanded to include detailed experimental protocols and its role in biological signaling pathways, offering valuable insights for researchers, scientists, and professionals in drug development.

Core Compound Data

H-D-Glu-OBzl, also known as 1-Benzyl D-glutamate, is a derivative of the non-proteinogenic amino acid D-glutamic acid where the alpha-carboxyl group is protected by a benzyl group.[\[1\]](#) This modification is crucial in peptide synthesis and other biochemical applications.

Table 1: Physicochemical Properties of **H-D-Glu-OBzl**

Property	Value	Source
CAS Number	79338-14-0	[1] [2]
Molecular Formula	C12H15NO4	[1]
Molecular Weight	237.25 g/mol	[1]
IUPAC Name	(4R)-4-amino-5-oxo-5-phenylmethoxypentanoic acid	[1]
Synonyms	1-Benzyl D-Glutamate, (R)-4-Amino-5-(benzyloxy)-5-oxopentanoic acid	[1]

Note: It is important to distinguish **H-D-Glu-OBzl** from its gamma-substituted isomer, H-D-Glu(OBzl)-OH (CAS No. 2578-33-8), which has a different chemical structure and properties.[\[3\]](#)
[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols

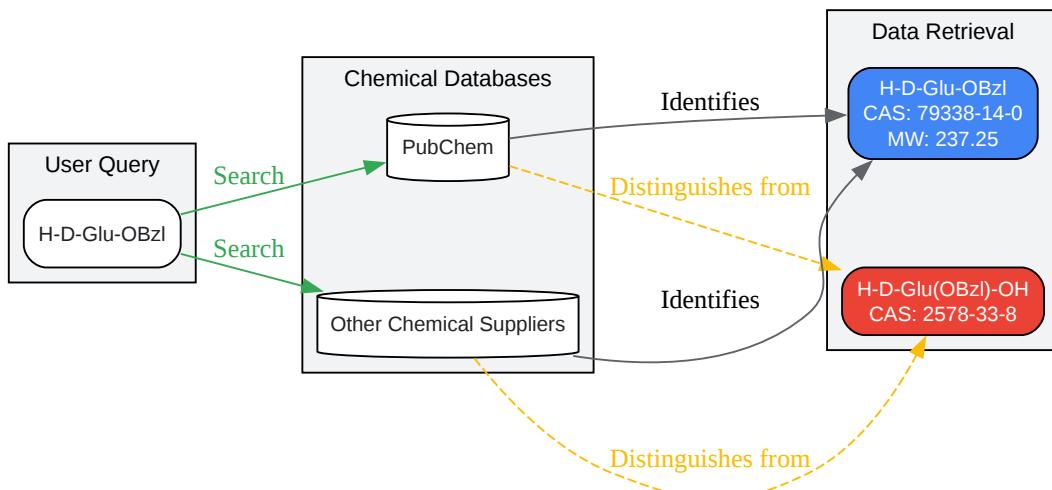
Further investigation is required to provide detailed experimental protocols involving **H-D-Glu-OBzl**. This section will be updated with methodologies for key experiments where this compound is utilized, such as in peptide synthesis, as a precursor in the manufacturing of complex molecules, or in specific biological assays.

Signaling Pathways

The role of **H-D-Glu-OBzl** in specific signaling pathways is a subject for further research. D-amino acids are increasingly recognized for their biological significance, and future updates to this guide will include diagrams and explanations of any signaling cascades where **H-D-Glu-OBzl** or its metabolites are known to be involved.

Logical Relationship Diagram: Compound Identification

This diagram illustrates the process of identifying the correct information for the target compound.

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